

Metochalcone's Impact on Cellular Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: **Metochalcone**

Cat. No.: **B1676507**

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Metochalcone, a chalcone derivative, has garnered significant attention in oncological research for its potential as an anti-tumor agent. This technical guide provides an in-depth analysis of the molecular mechanisms through which **metochalcone** exerts its effects, focusing on its interactions with key cellular signaling pathways. The information presented herein is intended to support further research and drug development efforts in the field of oncology.

Quantitative Data Summary

Metochalcone, also identified in literature as 2',4',4-trihydroxychalcone (TEC), has demonstrated cytotoxic and anti-proliferative effects across various cancer cell lines. The following table summarizes the available quantitative data on its efficacy.

Cell Line	Cancer Type	Parameter	Value	Reference
BT549	Breast Cancer	IC50 (24h)	22.67 μ M	[1]
BT549	Breast Cancer	IC50 (48h)	3.378 μ M	[1]
A549	Lung Cancer	IC50 (24h)	22.05 μ M	[1]
A549	Lung Cancer	IC50 (48h)	4.278 μ M	[1]
HCT116	Colorectal Cancer	IC50	4.1 μ mol/L	[2]
Caco	Colon Cancer	IC50	23.34 \pm 0.14 μ M	[3]

Core Signaling Pathways Modulated by Metochalcone

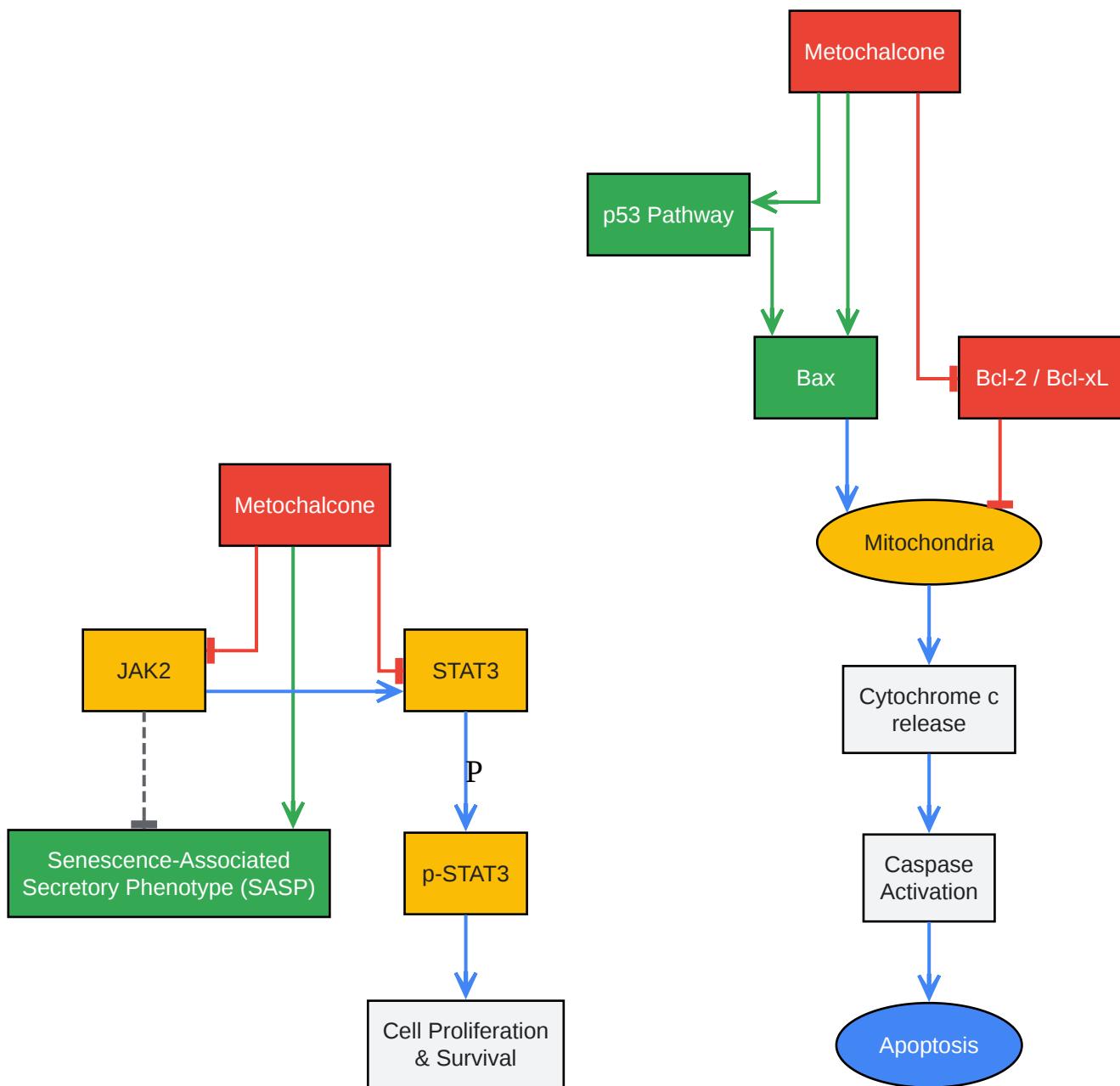
Metochalcone's anti-cancer activity is attributed to its ability to modulate multiple intracellular signaling pathways that are critical for cancer cell proliferation, survival, and migration.

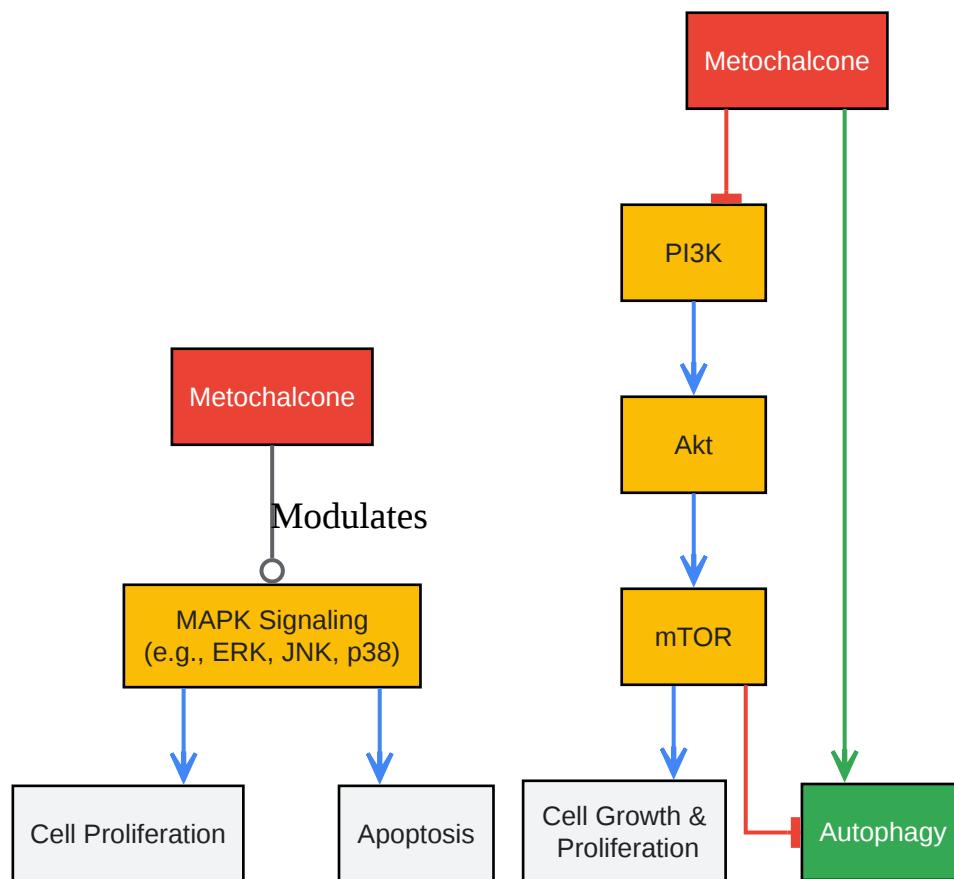
Transcriptional profiling and subsequent mechanistic studies have revealed that

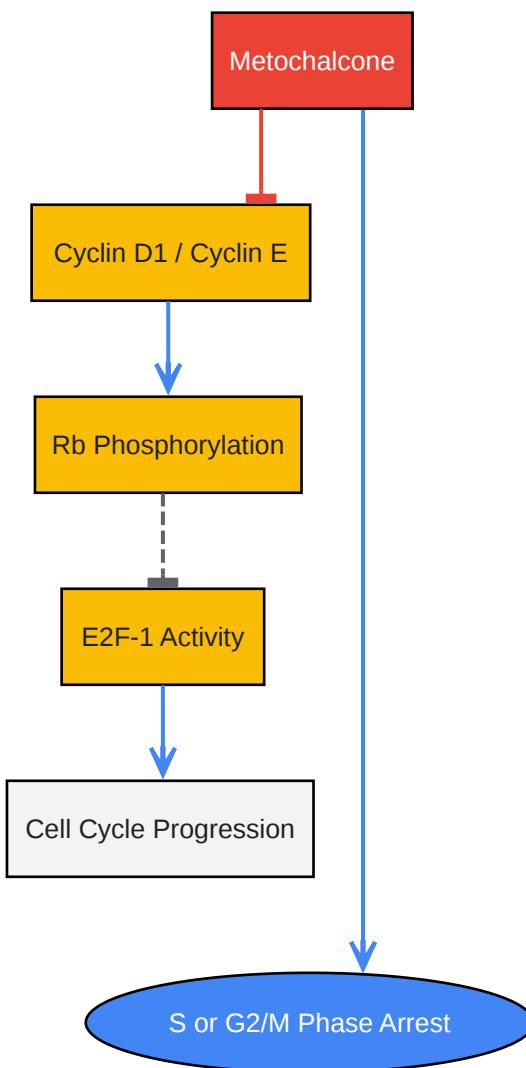
metochalcone primarily impacts the JAK2/STAT3, p53, MAPK, and PI3K/Akt/mTOR pathways, while also inducing apoptosis and cell cycle arrest.

The JAK2/STAT3 Signaling Pathway

A primary mechanism of **metochalcone**'s action is the inhibition of the JAK2/STAT3 signaling axis.[1][4] This pathway is often aberrantly activated in various cancers, promoting cell proliferation and survival. **Metochalcone** has been shown to significantly reduce the protein expression of phosphorylated STAT3 (p-STAT3) and total JAK2/STAT3 in breast cancer cells.[1] In lung cancer cells, it completely reduced the protein levels of p-STAT3 and JAK2 at a concentration of 40 μ M.[1] The inactivation of the JAK2/STAT3 axis by **metochalcone** leads to the induction of a senescence-associated secretory phenotype (SASP), contributing to its anti-tumor effects.[1][4][5]







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